

# "Ecdysterone 20,22-monoacetone" chemical structure and properties

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## Compound of Interest

Compound Name: *Ecdysterone 20,22-monoacetone*

Cat. No.: *B15596890*

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## Ecdysterone 20,22-monoacetone: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Ecdysterone 20,22-monoacetone** is a synthetic derivative of the naturally occurring phytoecdysteroid, 20-hydroxyecdysone (Ecdysterone). While the biological activities of the parent compound are extensively studied, the acetone derivative presents a unique profile with potential applications in medicinal chemistry and drug development. This technical guide provides a comprehensive overview of the chemical structure, properties, and known biological activities of **Ecdysterone 20,22-monoacetone** and its related compounds. Detailed experimental protocols for its synthesis and for the evaluation of its cytotoxic effects are presented. Furthermore, this guide illustrates the key signaling pathway associated with the parent compound, which likely plays a role in the activity of its derivatives.

### Chemical Structure and Properties

**Ecdysterone 20,22-monoacetone** is a steroid characterized by the core structure of ecdysterone with a 20,22-diol group protected by an acetone functional group. This

modification alters the polarity and steric hindrance of the side chain, which can influence its biological activity and pharmacokinetic properties.

Chemical Structure:

 Chemical structure of Ecdysterone 20,22-monoacetone

Figure 1: Chemical structure of **Ecdysterone 20,22-monoacetone**.

## Physicochemical Properties

The following table summarizes the known and predicted physicochemical properties of **Ecdysterone 20,22-monoacetone**.

| Property                                                                  | Value                                                                      | Source |
|---------------------------------------------------------------------------|----------------------------------------------------------------------------|--------|
| CAS Number                                                                | 22798-96-5                                                                 | [1]    |
| Molecular Formula                                                         | C <sub>30</sub> H <sub>48</sub> O <sub>7</sub>                             | [1]    |
| Molecular Weight                                                          | 520.7 g/mol                                                                | [1]    |
| Appearance                                                                | Powder                                                                     | [1]    |
| Melting Point                                                             | 222 °C                                                                     | [2]    |
| Boiling Point (Predicted)                                                 | 641.0 ± 55.0 °C                                                            | [2]    |
| Density (Predicted)                                                       | 1.23 ± 0.1 g/cm <sup>3</sup>                                               | [2][3] |
| Solubility                                                                | Soluble in Chloroform,<br>Dichloromethane, Ethyl<br>Acetate, DMSO, Acetone | [2]    |
| Solubility of Parent Compound<br>(20-Hydroxyecdysone) in water<br>at 37°C | ~0.1 mg/mL                                                                 | [4]    |

## Biological Activity and Mechanism of Action

Direct studies on the biological activity of **Ecdysterone 20,22-monoacetone** are limited. However, research on analogous acetone derivatives of other ecdysteroids, such as

ponasterone A, provides valuable insights into its potential cytotoxic effects. The biological activities of the parent compound, 20-hydroxyecdysone, are well-documented and are likely to share mechanistic pathways with its derivatives.

## Cytotoxic Activity of Related Acetonide Derivatives

A study on pterosterone 20,22-acetonide and ponasterone A 20,22-acetonide demonstrated their cytotoxic activity against several human cancer cell lines. This suggests that the 20,22-acetonide modification may confer cytotoxic properties to ecdysteroids.

| Compound                               | Cell Line                   | IC <sub>50</sub> (μM) |
|----------------------------------------|-----------------------------|-----------------------|
| Ponasterone A 20,22-acetonide          | LU-1 (Human lung carcinoma) | 51.59                 |
| MCF7 (Human breast carcinoma)          | 55.23                       |                       |
| HepG2 (Human hepatocellular carcinoma) | 60.14                       |                       |

## Anabolic and Other Activities of the Parent Compound (20-Hydroxyecdysone)

20-Hydroxyecdysone is known for its anabolic effects, which are believed to be mediated through non-androgenic pathways, making it an attractive compound for therapeutic development.

- **Anabolic Effects:** Studies have shown that 20-hydroxyecdysone can increase protein synthesis in skeletal muscle.[\[5\]](#)[\[6\]](#) This effect is thought to be mediated by binding to the estrogen receptor beta (ERβ).[\[5\]](#)[\[7\]](#)
- **PI3K/Akt Signaling Pathway:** The anabolic effects of 20-hydroxyecdysone are also linked to the activation of the PI3K/Akt signaling pathway, a crucial regulator of cell growth and survival.[\[6\]](#)[\[8\]](#)
- **Other Activities:** 20-hydroxyecdysone has also been reported to have anti-diabetic, anti-obesity, and neuroprotective effects.[\[6\]](#)[\[9\]](#)

## Postulated Mechanism of Action for Ecdysterone 20,22-monoacetone

Given the evidence from related compounds, it is plausible that **Ecdysterone 20,22-monoacetone** may exhibit cytotoxic activity. The mechanism could involve the induction of apoptosis or cell cycle arrest in cancer cells. Furthermore, it may retain some of the anabolic properties of its parent compound, potentially through modulation of the ER $\beta$  and PI3K/Akt pathways. The acetone group may alter the binding affinity for these targets or affect the compound's cellular uptake and metabolism.

## Experimental Protocols

### Synthesis of Ecdysteroid 20,22-monoacetones

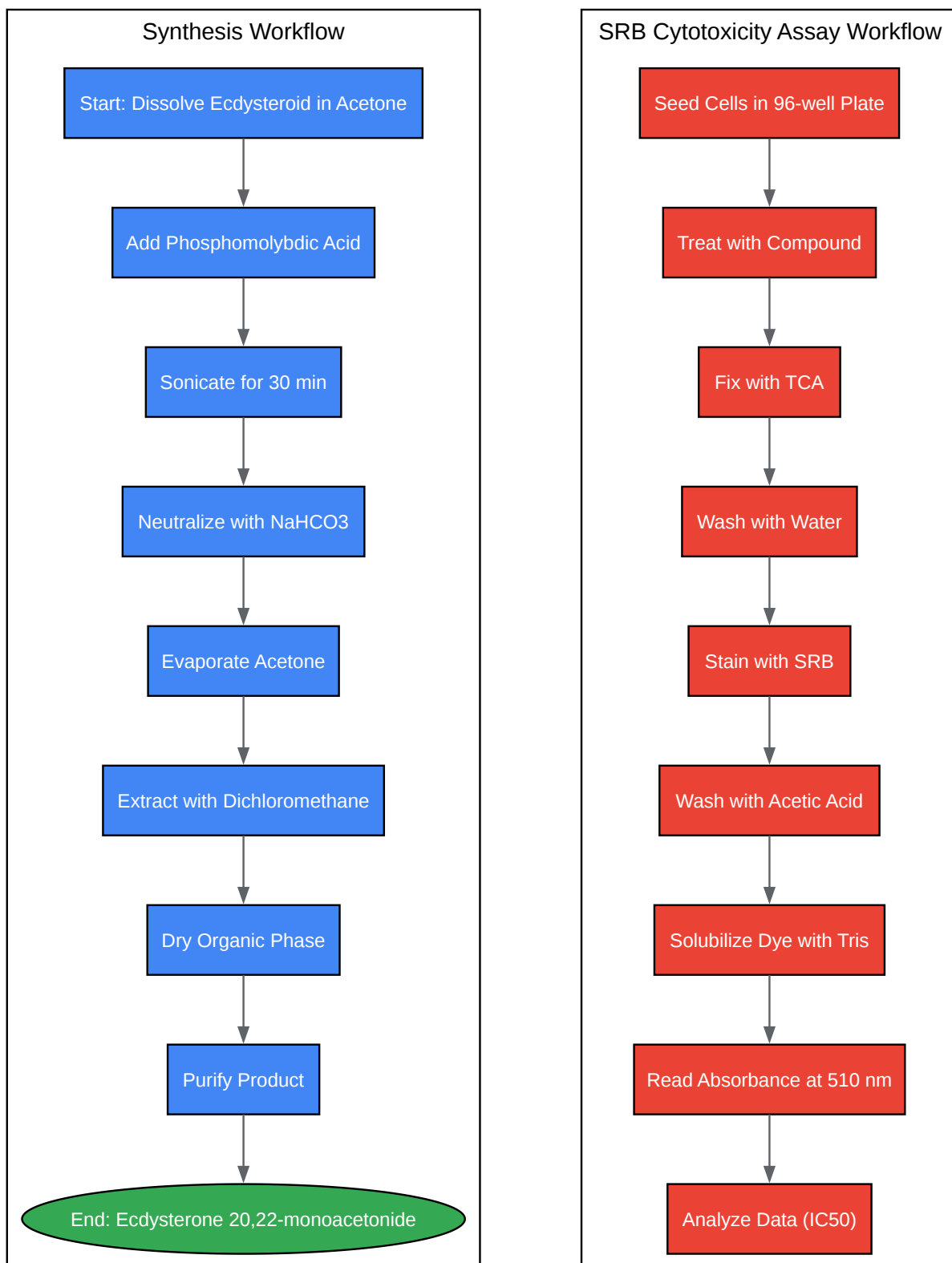
The following is a general procedure for the preparation of ecdysteroid acetones, which can be adapted for the synthesis of **Ecdysterone 20,22-monoacetone** from 20-hydroxyecdysone.

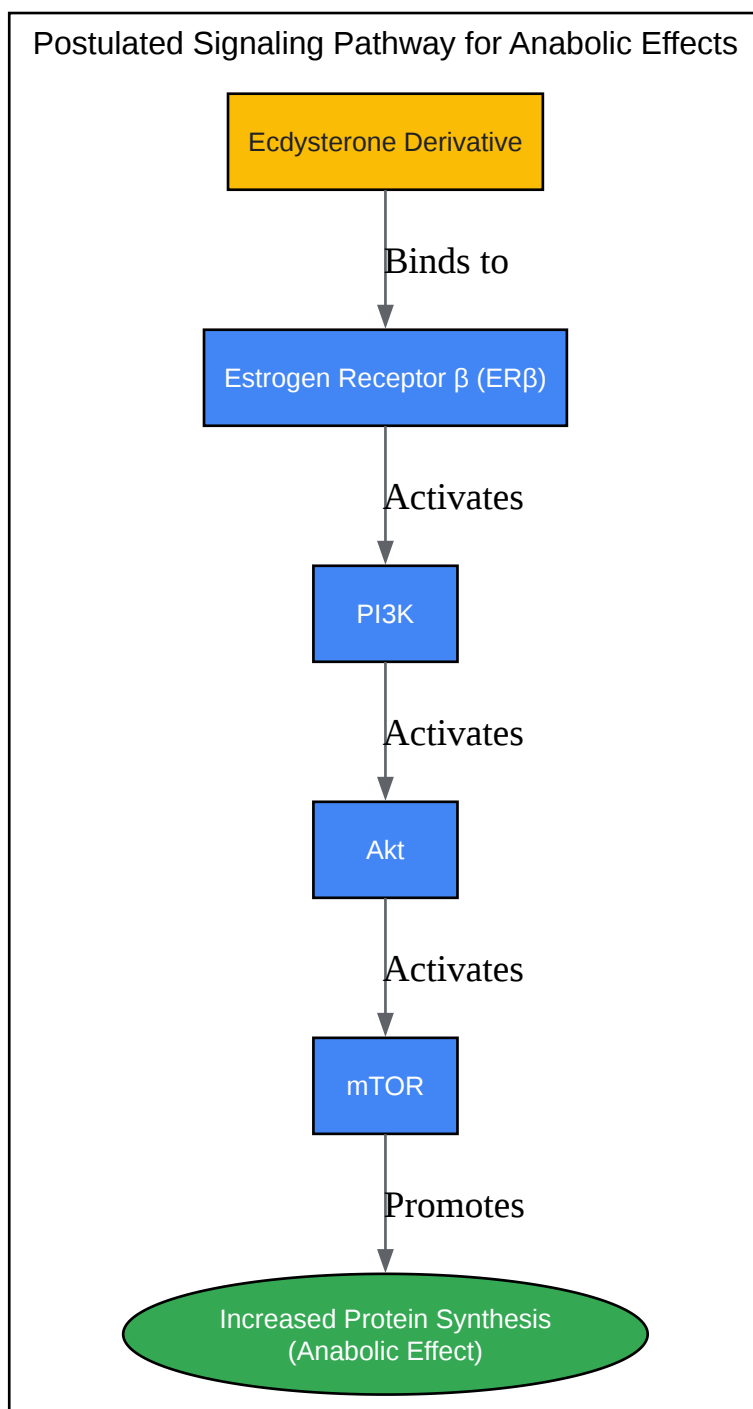
Materials:

- Parent ecdysteroid (e.g., 20-hydroxyecdysone)
- Acetone (anhydrous)
- Phosphomolybdic acid
- 10% aqueous Sodium Bicarbonate (NaHCO<sub>3</sub>) solution
- Dichloromethane (CH<sub>2</sub>Cl<sub>2</sub>)
- Sodium Sulfate (Na<sub>2</sub>SO<sub>4</sub>) (anhydrous)
- Sonicator
- Rotary evaporator

Procedure:

- Dissolve the parent ecdysteroid in anhydrous acetone at a concentration of 1 g per 100 mL.
- To this solution, add phosphomolybdic acid (1 g for each gram of starting material).
- Sonicate the mixture at room temperature for 30 minutes.
- Neutralize the reaction mixture with a 10% aqueous  $\text{NaHCO}_3$  solution.
- Evaporate the acetone under reduced pressure using a rotary evaporator.
- Extract the compound from the aqueous residue with dichloromethane (3 x 50 mL).
- Combine the organic fractions and dry over anhydrous  $\text{Na}_2\text{SO}_4$ .
- Filter and evaporate the solvent to obtain the crude product.
- Purify the product using appropriate chromatographic techniques (e.g., column chromatography).





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